

Safe Disposal of RS102895: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: RS102895

Cat. No.: B15602449

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Providing critical safety and logistical information for the proper handling and disposal of the CCR2 antagonist, **RS102895**, this document outlines procedural guidance to ensure the safety of laboratory personnel and minimize environmental impact.

For researchers, scientists, and drug development professionals working with **RS102895**, adherence to proper disposal protocols is paramount. This guide provides a step-by-step approach to the safe management of **RS102895** waste, drawing from safety data sheet (SDS) recommendations.

Hazard Identification and Personal Protective Equipment (PPE)

RS102895 hydrochloride is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4)[1]
- Causes skin irritation (Skin corrosion/irritation - Category 2)[1]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)[1]

- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3)[1]

Before handling **RS102895**, it is mandatory to wear appropriate personal protective equipment (PPE) to mitigate exposure risks.

Personal Protective Equipment (PPE)	Specification
Eye/Face Protection	Wear safety glasses with side-shields or goggles.
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate filter if ventilation is inadequate or for spill cleanup.

Spill and Waste Management Procedures

In the event of a spill or when preparing for disposal, the following procedures should be followed to ensure safety and compliance.

Spill Containment and Cleanup:

- Evacuate and Ventilate: Ensure the area is well-ventilated. For large spills, evacuate personnel to a safe area[1].
- Containment: Prevent further leakage or spillage. Keep the product away from drains and water courses[1].
- Absorption: For liquid spills, absorb the solution with a finely-powdered, inert, liquid-binding material such as diatomite or universal binders[1]. For solid spills, carefully sweep or scoop the material to avoid dust formation.
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol[1].

- **Collection:** Collect all contaminated materials, including absorbents and cleaning supplies, into a designated, labeled waste container.

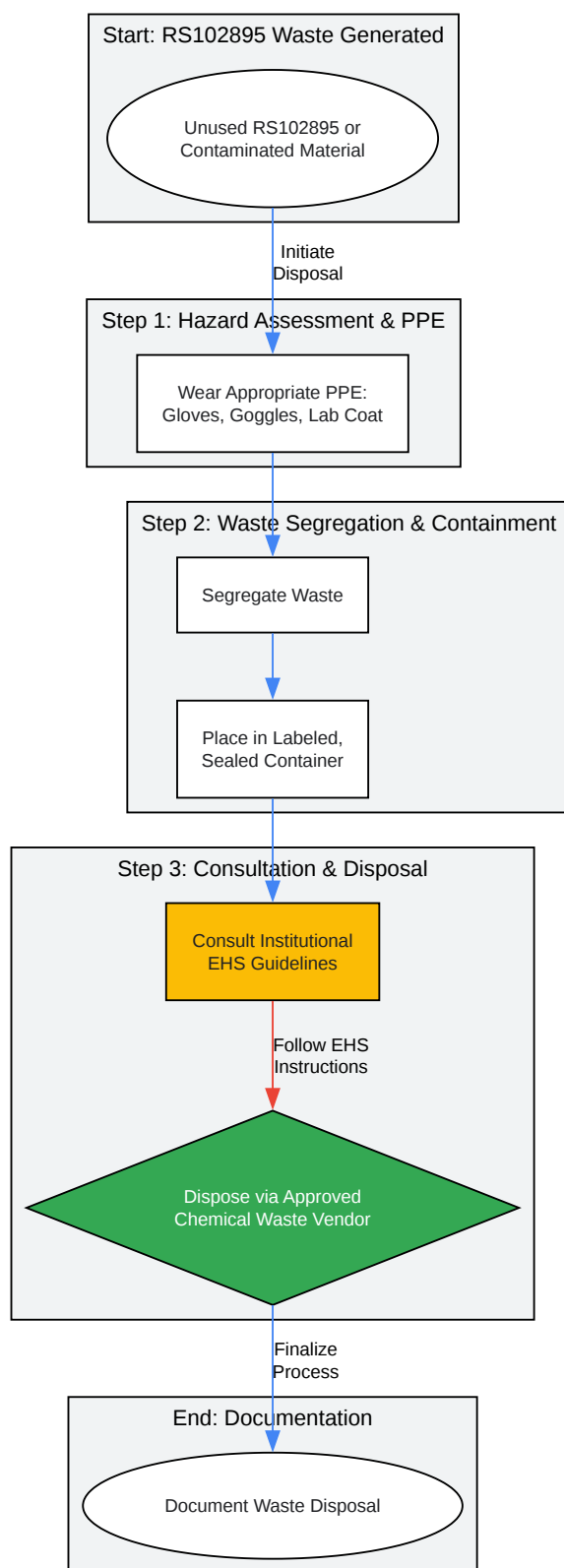
Disposal of Unused **RS102895** and Contaminated Materials:

The primary directive for the disposal of **RS102895** and any contaminated materials is to adhere to all applicable local, state, and federal regulations. Chemical waste disposal procedures can vary significantly based on jurisdiction.

- **Waste Segregation:** Do not mix **RS102895** waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- **Containerization:** Place all **RS102895** waste, including empty containers, contaminated PPE, and spill cleanup materials, into a clearly labeled, sealed container suitable for chemical waste.
- **Labeling:** The waste container must be labeled with the full chemical name ("**RS102895** hydrochloride"), associated hazards (e.g., "Harmful," "Irritant"), and the date of accumulation.
- **Consult EHS:** Contact your institution's Environmental Health and Safety (EHS) department or equivalent authority for specific guidance on the disposal of this chemical. They will provide information on the proper waste stream and arrange for professional disposal.

RS102895 Disposal Decision Pathway

The following diagram illustrates the logical workflow for the proper disposal of **RS102895**.



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Caption: Logical workflow for the safe disposal of **RS102895** waste.

Experimental Protocols Cited

The disposal procedures outlined are based on standard chemical safety protocols and information derived from the Safety Data Sheet (SDS) for **RS102895** hydrochloride. No experimental protocols for the specific chemical neutralization or degradation of **RS102895** for disposal purposes were identified in the public domain. The recommended procedure is professional disposal in accordance with hazardous waste regulations.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Safe Disposal of RS102895: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15602449/docs#safe-disposal-of-rs102895-a-guide-for-laboratory-professionals>]

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